

sodium anthranilate vs methyl anthranilate properties

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Compound Focus: Sodium anthranilate

CAS No.: 552-37-4

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Chemical Properties & Applications Comparison

Property	Sodium Anthranilate	Methyl Anthranilate
Chemical Structure	Salt (Sodium 2-aminobenzoate) [1]	Ester (Methyl 2-aminobenzoate) [2] [3]
Molecular Formula	C ₇ H ₆ NNaO ₂ [1]	C ₈ H ₉ NO ₂ [2] [3]
Molecular Weight	159.12 g/mol [1]	151.16-151.17 g/mol [2] [3] [4]
Physical State	Solid [1]	Colorless to pale yellow liquid or crystalline solid (melting point ~24 °C) [2] [3]
Melting Point	144 - 146 °C [1]	~24 °C [2] [3]
Boiling Point	~311.9 °C [1]	~256 °C [2] [3]
Density	~1.315 g/cm ³ [1]	~1.168 g/cm ³ [2] [3]

Property	Sodium Anthranilate	Methyl Anthranilate
Solubility	Slightly soluble in DMSO, Methanol [1]	Freely soluble in alcohol; slightly soluble in water [3]
Odor	Not specified [1]	Strong, fruity, grape-like [2] [3]

| **Primary Applications** | • Research chemical (e.g., micelle studies in surfactant systems) [5] [1] | • Flavoring agent (grape, citrus, strawberry) [2] [3] • Perfumery [2] [3] • Bird repellent [2] [3] • Antibacterial & anti-biofilm agent [4] |

Key Experimental Data and Protocols

Experimental data for these compounds comes from different contexts, highlighting their distinct uses.

Experimental Data for Sodium Anthranilate

The available experimental data primarily involves its use in studying micellar systems [5].

- **Experimental Context:** A study used **5 mM** solutions of the gemini surfactant 16-4-16 in D₂O, to which **sodium anthranilate** was added in varying concentrations (1-5 mM) [5].
- **Key Findings:**
 - **¹H NMR Analysis:** Addition of **sodium anthranilate** caused **upfield shifts and broadening of proton signals** in the surfactant, indicating the anthranilate anions were incorporating themselves near the micellar headgroups [5].
 - **Viscosity Measurements:** The relative viscosity of the 5 mM 16-4-16 solution **increased with the concentration of sodium anthranilate**, suggesting the formation of larger, worm-like micellar aggregates. This effect was not observed with the conventional surfactant CTAB under the same conditions, highlighting a specific interaction with the gemini surfactant structure [5].

Experimental Data for Methyl Anthranilate

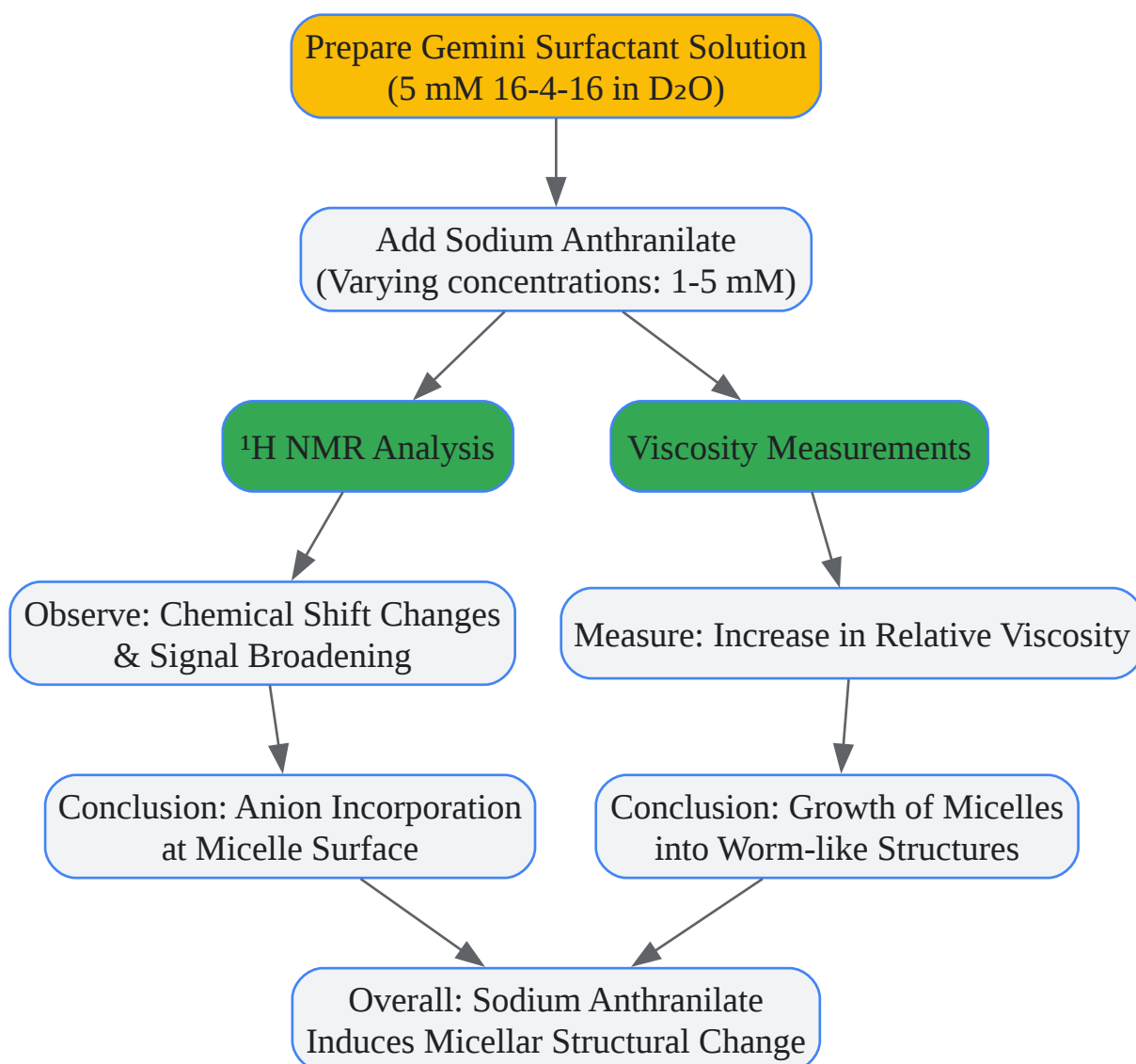
Research on methyl anthranilate has demonstrated significant biological activity, particularly as an antibacterial agent [4].

- **Experimental Context:** In vitro studies were conducted on *Aeromonas sobria* to investigate methyl anthranilate's role as a quorum-sensing inhibitor [4].
- **Key Findings & Protocol:**
 - **Biofilm & Motility Assays:** At a concentration of **0.5 $\mu\text{L/mL}$** , methyl anthranilate significantly reduced:
 - Biofilm formation by **~51%** [4]
 - Swarming motility by **~72%** [4]
 - Swinging motility by **~75%** [4]
 - Protease activity by **~43%** [4]
 - **Molecular Mechanism:** Real-time quantitative PCR (RT-qPCR) and in silico analysis indicated that methyl anthranilate likely inhibits the quorum sensing system by interfering with the production of acyl-homoserine lactone (AHL) and by **competitively binding to the receptor protein** [4].

Experimental Workflow and Mechanism

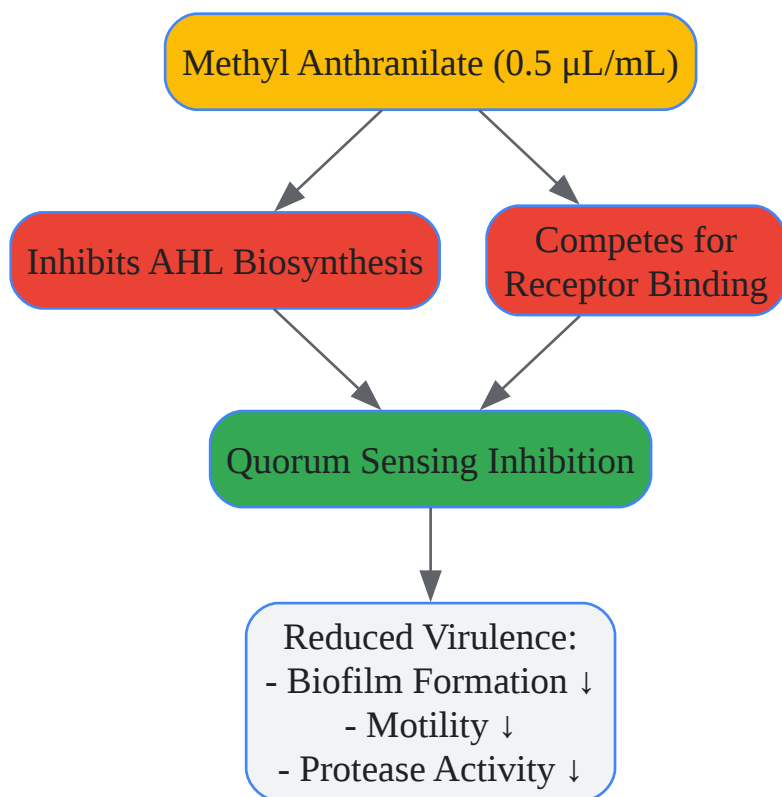
Based on the experimental data, the following diagrams outline the general workflow for studying **sodium anthranilate** in surfactant systems and the proposed antibacterial mechanism of methyl anthranilate.

Diagram 1: Workflow for Studying Sodium Anthranilate in Surfactant Systems



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Diagram 2: Proposed Anti-Biofilm Mechanism of Methyl Anthranilate



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Key Differentiation for Research and Development

For researchers and scientists in drug development, the choice between these compounds is clear-cut:

- **Sodium Anthranilate** is primarily useful in **physical chemistry and materials science** as a model organic counterion for studying self-assembling systems like micelles [5] [1].
- **Methyl Anthranilate** is a more relevant candidate for **biological and pharmaceutical applications**. Its established safety profile as a flavoring agent [3], combined with its newly identified role as a **quorum sensing inhibitor and anti-biofilm agent** [4], makes it a promising molecule for developing novel anti-infective therapies targeting bacterial virulence.

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